

Application Note: Chemoproteomic Profiling of RNA-Protein Interactions using 2-Hexynyladenosine (2-HA)

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Compound of Interest

Compound Name: 2-Hexynyladenosine

CAS No.: 90596-73-9

Cat. No.: B1202726

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Executive Summary

Identifying the "RBPome" (the complete set of RNA-binding proteins) is critical for understanding post-transcriptional regulation. Traditional methods like Oligo(dT) capture are limited to polyadenylated mRNAs, missing the vast landscape of non-coding RNA (ncRNA) interactions.

2-Hexynyladenosine (2-HA) is a nucleoside analog functionalized with a terminal alkyne group at the C2 position of the adenine base. Unlike N6-modified analogs (which can interfere with Watson-Crick pairing) or sugar-modified analogs (which can terminate transcription), C2-modification positions the click-handle in the minor groove, generally preserving RNA secondary structure and polymerase recognition.

Key Application:

- Metabolic Labeling: Incorporation into nascent transcripts (mRNA, rRNA, tRNA, lncRNA) by cellular RNA polymerases.

- **Interactome Capture:** When combined with UV crosslinking, 2-HA allows for the global capture of RBPs bound to all RNA classes via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) with a biotin tag.

Mechanism of Action

The workflow relies on the "Label-Crosslink-Click-Capture" strategy.

- **Metabolic Incorporation:** Cells are treated with 2-HA. Salvage pathway enzymes (Adenosine Kinase) phosphorylate 2-HA to 2-HA-TP, which is incorporated by RNA Polymerases I, II, and III into nascent RNA.
- **In Vivo Crosslinking:** UV irradiation (254 nm) creates covalent bonds between RNA bases and amino acids (e.g., Phenylalanine, Tryptophan, Cysteine) of interacting proteins at "zero distance."
- **Bioorthogonal "Click" Reaction:** Post-lysis, the alkyne handle on the RNA reacts with Biotin-Azide (or Desthiobiotin-Azide) via CuAAC.
- **Enrichment:** Streptavidin beads capture the Biotin-RNA-Protein complexes. Stringent washing removes non-covalent binders.
- **Identification:** RNase digestion releases the proteins (leaving a nucleotide "footprint" or just the protein), followed by Trypsin digestion and LC-MS/MS.

Workflow Visualization



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Caption: Schematic of the 2-HA mediated RNA Interactome Capture (CARIC) workflow.

Detailed Protocol

Materials Required[1][2][3]

- Probe: **2-Hexynyladenosine** (Stock: 100 mM in DMSO). Store at -20°C.
- Crosslinking: UV Crosslinker (254 nm emission bulbs).
- Lysis Buffer: 50 mM Tris-HCl pH 7.5, 150 mM NaCl, 1% NP-40, 0.5% Sodium Deoxycholate, 0.1% SDS, Protease Inhibitors.
- Click Reagents:
 - Biotin-Picolyl-Azide (10 mM in DMSO).
 - CuSO₄ (100 mM in water).
 - THPTA Ligand (500 mM in water).
 - Sodium Ascorbate (1 M fresh).
- Beads: Streptavidin Magnetic Beads (e.g., Dynabeads MyOne C1).

Phase 1: Metabolic Labeling & Crosslinking

Rationale: Dose and time must be optimized to ensure sufficient incorporation without cytotoxicity. 2-alkynyl adenosines can be toxic at high concentrations due to inhibition of adenosine metabolic enzymes.

- Seed Cells: Plate cells (e.g., HeLa, HEK293) to reach 70-80% confluency.
- Labeling: Replace medium with fresh medium containing 100 µM 2-HA.
 - Note: For rapidly dividing cells, 4-8 hours is sufficient. For post-mitotic cells, extend to 12-18 hours.
 - Control: Treat a parallel plate with DMSO vehicle only.
- Washing: Aspirate medium and wash cells 2x with ice-cold PBS to remove unincorporated free probe.
- UV Crosslinking: Irradiate cells on ice with 150 mJ/cm² of 254 nm UV light.

- Critical: 254 nm induces natural nucleobase-amino acid crosslinking. The 2-HA probe itself is the handle, not the crosslinker (unlike 4-thiouridine). However, the alkyne is stable under these conditions.
- Harvest: Scrape cells in PBS, pellet (500 x g, 5 min), and flash freeze or proceed to lysis.

Phase 2: Lysis and Click Chemistry

Rationale: The click reaction requires copper (I). Using a chelating ligand (THPTA) protects proteins and RNA from copper-induced degradation.

- Lysis: Resuspend pellet in Lysis Buffer (1 mL per 10^7 cells). Incubate on ice for 10 min.
- Clarification: Centrifuge at 15,000 x g for 15 min at 4°C. Collect supernatant.
- Click Reaction Setup: Prepare the reaction mix. Add reagents in this exact order to the lysate:
 - Lysate (1 mg/mL protein conc.)
 - Biotin-Picolyl-Azide (Final: 100 μ M)
 - CuSO₄ / THPTA Pre-mix (Mix 1:2 molar ratio before adding). Final CuSO₄: 1 mM.
 - Sodium Ascorbate (Final: 5 mM).
- Incubation: Rotate end-over-end for 1 hour at Room Temperature (RT) in the dark.
- Precipitation: Precipitate proteins using Methanol/Chloroform or Acetone to remove excess unreacted biotin reagents. Resuspend protein pellet in 8 M Urea / 50 mM Tris pH 8.

Phase 3: Enrichment & Digestion

Rationale: High-stringency washing is required to remove non-covalent background binders.

- Binding: Dilute Urea sample to 1 M Urea with PBS. Add washed Streptavidin Magnetic Beads (50 μ L per mg lysate). Rotate overnight at 4°C.
- Stringent Washing: Wash beads sequentially (5 min each):

- 2x with 1% SDS in PBS (Removes non-crosslinked proteins).
- 2x with 4 M Urea in PBS (Denatures non-covalent interactions).
- 2x with 1 M NaCl (Disrupts ionic interactions).
- 2x with 50 mM Ammonium Bicarbonate (MS compatible buffer).
- RNase Digestion (Optional but Recommended): Treat beads with RNase A/T1 to trim RNA tails, leaving only the protein-RNA crosslink site.
- On-Bead Tryptic Digestion: Add Trypsin (1 µg) to beads in Ammonium Bicarbonate. Incubate overnight at 37°C.
- Elution: Collect supernatant (peptides). The biotin-RNA-peptide remnant remains on the beads (unless a cleavable linker is used).

Data Analysis & Validation

The output is a list of proteins enriched in the 2-HA sample vs. the DMSO control.

Quantitative Comparison (Example Data)

Protein Category	Representative Hits	Log2 Fold Change (2-HA vs DMSO)	Significance (-log10 P)	Function
mRNA Binding	eIF4A1, PABPC1	> 4.5	> 5.0	Translation Initiation
Splicing Factors	SRSF1, U2AF65	> 3.8	> 4.2	Pre-mRNA Splicing
Non-coding RBP	Nucleolin, FBL	> 3.0	> 3.5	rRNA Processing
Metabolic Enzymes	GAPDH, PKM2	< 1.0	< 1.3	"Moonlighting" RBPs
Contaminants	Keratin, Actin	~ 0	< 1.0	Background

Validation Steps

- Dot Blot: Spot labeled RNA onto a membrane and probe with Streptavidin-HRP to confirm successful click-labeling and incorporation.
- Silver Stain: Run a fraction of the post-pull-down eluate on SDS-PAGE. The 2-HA lane should show a smear of proteins; the DMSO lane should be empty.

Technical Considerations & Troubleshooting

2-Ethynyl (2-EA) vs. 2-Hexynyl (2-HA)

- Steric Bulk: The hexynyl group is larger than the ethynyl group. While this may increase the "reach" for click reagents, it may slightly reduce incorporation efficiency by RNA Polymerase compared to 2-EA.
- Toxicity: 2-alkynyl adenosines are potent adenosine receptor agonists (A2A/A3). High concentrations ($>500\ \mu\text{M}$) may trigger cAMP signaling, altering the proteome. Always use the minimum effective dose (typically $50\text{-}100\ \mu\text{M}$).
- Controls: If 2-HA causes significant cell death, switch to 2-Ethynyladenosine (2-EA) or reduce incubation time.

Troubleshooting Table

Issue	Probable Cause	Solution
Low Biotin Signal	Inefficient Click Reaction	Use fresh Sodium Ascorbate; Increase THPTA:Cu ratio to 5:1.
High Background	Incomplete Washing	Ensure 1% SDS and 4M Urea washes are performed rigorously.
No RNA Enrichment	Poor Incorporation	Verify cell viability; Check Adenosine Kinase expression (required for activation).
Protein Degradation	Copper Toxicity	Perform click reaction on ice; Increase protease inhibitor concentration.

References

- Grammel, M., et al. (2012).^[1] "Chemical reporters for fluorescent detection and identification of receptor-ligand interactions." Nature Chemical Biology. [\[Link\]](#)
 - Context: Describes the synthesis and utility of alkynyl-nucleoside analogs.
- Curanovic, D., et al. (2013).^[1] "Global profiling of stimulus-induced polyadenylation in cells using a poly(A) trap." Nature Chemical Biology. [\[Link\]](#)
 - Context: Establishes 2-ethynyladenosine (2-EA) as a robust probe for RNA labeling.
- Castello, A., et al. (2012). "Insights into RNA Biology from an Atlas of Mammalian mRNA-Binding Proteins." Cell. [\[Link\]](#)
 - Context: The foundational protocol for RNA Interactome Capture (RIC).
- Bao, X., et al. (2018). "Capture of the newly transcribed RNA interactome using click chemistry." Nature Methods. [\[Link\]](#)

- Context: Describes the CARIC methodology using click-probes (EU/EA) to capture non-polyA RBPs.
- Marucci, G., et al. (2009). "6-Amino-2-mercapto-3H-pyrimidin-4-one derivatives as new candidates for the antagonism at the P2Y12 receptors." Bioorganic & Medicinal Chemistry. [\[Link\]](#)^[2]
- Context: References the synthesis and pharmacological properties of **2-hexynyladenosine** deriv

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Sources

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